

Spectroscopic Analysis of 2-Ethoxypyrimidine-5-boronic acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethoxypyrimidine-5-boronic acid

CAS No.: 1003043-55-7

Cat. No.: B151134

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the spectroscopic characterization of **2-Ethoxypyrimidine-5-boronic acid**. Extensive searches for experimental Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for this specific compound have revealed a lack of publicly available information. Commercial suppliers of this reagent do not typically provide detailed analytical data.

Therefore, this document provides predicted mass spectrometry data, general experimental protocols for acquiring NMR and MS data for boronic acids, and a logical workflow for the characterization of such compounds. This guide is intended to assist researchers in obtaining and interpreting their own analytical data.

Predicted Mass Spectrometry Data

While experimental mass spectra for **2-Ethoxypyrimidine-5-boronic acid** are not readily available, predicted data can offer insights into the expected mass-to-charge ratios of various

adducts. The following table summarizes the predicted m/z values for several common adducts of the parent compound.

Adduct	Predicted m/z
$[M+H]^+$	169.07790
$[M+Na]^+$	191.05984
$[M-H]^-$	167.06334
$[M+NH_4]^+$	186.10444
$[M+K]^+$	207.03378
$[M+H-H_2O]^+$	151.06788
$[M+HCOO]^-$	213.06882
$[M+CH_3COO]^-$	227.08447

Experimental Protocols

The following are general protocols that can be adapted for the acquisition of NMR and MS data for **2-Ethoxypyrimidine-5-boronic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A significant challenge in the NMR analysis of boronic acids is their tendency to form cyclic trimeric anhydrides (boroxines) upon dehydration, which can complicate spectra. It is crucial to use anhydrous solvents and handle the sample appropriately.

1H and ^{13}C NMR Spectroscopy:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **2-Ethoxypyrimidine-5-boronic acid**.
 - Dissolve the sample in a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or MeOD). DMSO- d_6 is often a good choice for boronic acids due to its ability to disrupt the formation of boroxines.

- Transfer the solution to a clean, dry NMR tube.
- Instrument Parameters:
 - ^1H NMR:
 - Acquire the spectrum on a 400 MHz or higher field spectrometer.
 - Typical spectral width: -2 to 12 ppm.
 - Number of scans: 16-64, depending on sample concentration.
 - Relaxation delay: 1-5 seconds.
 - ^{13}C NMR:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Typical spectral width: 0 to 170 ppm.
 - Number of scans: 1024 or more, due to the low natural abundance of ^{13}C .
 - A longer relaxation delay may be necessary for quaternary carbons.
- Data Processing:
 - Apply Fourier transform, phase correction, and baseline correction to the raw data.
 - Reference the spectra to the residual solvent peak (e.g., DMSO- d_6 at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C).
 - Integrate the peaks in the ^1H NMR spectrum to determine proton ratios.
 - Analyze the chemical shifts, coupling constants, and multiplicities to elucidate the structure.

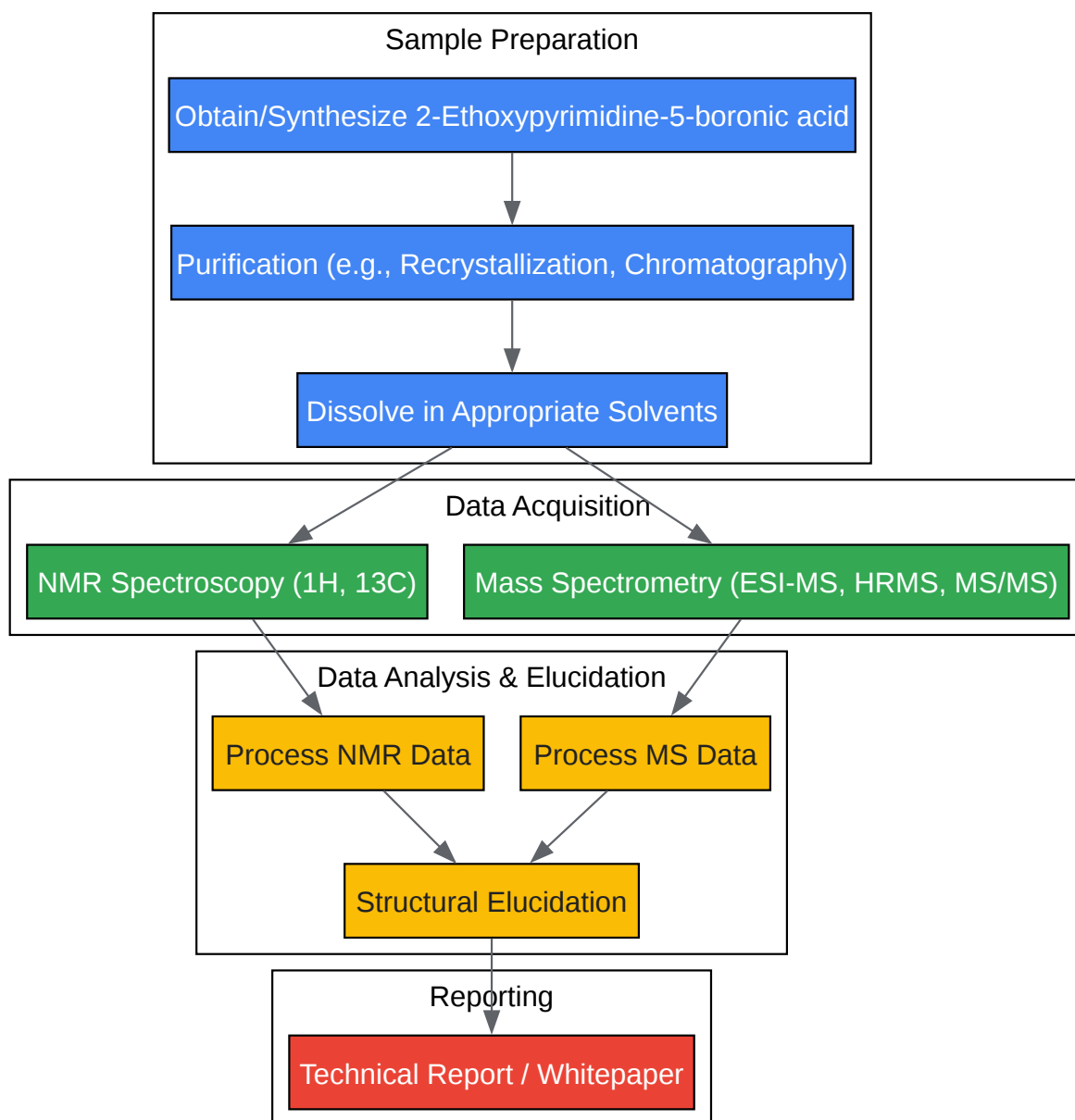
Mass Spectrometry (MS)

Electrospray ionization (ESI) is a common and effective technique for the analysis of polar compounds like boronic acids.

- Sample Preparation:
 - Prepare a dilute solution of **2-Ethoxypyrimidine-5-boronic acid** (approximately 1 µg/mL) in a suitable solvent such as methanol or acetonitrile.
 - The addition of a small amount of formic acid (for positive ion mode) or ammonium hydroxide (for negative ion mode) can aid in ionization.
- Instrumentation and Analysis:
 - Ionization Mode: ESI in both positive and negative ion modes should be attempted to determine the optimal conditions for generating the molecular ion.
 - Mass Analyzer: A high-resolution mass spectrometer (e.g., TOF or Orbitrap) is recommended to obtain accurate mass measurements, which can confirm the elemental composition.
 - Fragmentation Analysis (MS/MS): Perform collision-induced dissociation (CID) on the parent ion to generate a fragmentation pattern. This data is invaluable for structural confirmation. Common fragmentation pathways for boronic acids include the loss of water and cleavage of the C-B bond.

Workflow for Spectroscopic Characterization

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of a novel or uncharacterized compound such as **2-Ethoxypyrimidine-5-boronic acid**.



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Caption: Workflow for the Characterization of **2-Ethoxypyrimidine-5-boronic acid**.

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